Experimental Protocol: Regioselective Formylation of 2-Chloro-5-Methyltoluene

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Compound of Interest

Compound Name:	*2-Chloro-5-methylbenzaldehyde*
CAS No.:	*14966-09-7*
Cat. No.:	*B3000574*

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Executive Summary & Strategic Rationale

This Application Note details the optimized protocol for the formylation of 2-chloro-5-methyltoluene (also known as 4-chloro-1,3-xylene) to synthesize 5-chloro-2,4-dimethylbenzaldehyde.

The Challenge: Deactivation and Sterics

Formylating a halogenated alkylbenzene presents a dual challenge:

- Electronic Deactivation: The chlorine atom at position 2 exerts an inductive electron-withdrawing effect (-I), slightly deactivating the ring toward Electrophilic Aromatic Substitution (EAS).
- Regioselectivity: The substrate has two potential reactive sites (C4 and C6).
  - Position 6: Located between two methyl groups (C1 and C5), creating significant steric strain ("buttressing effect").

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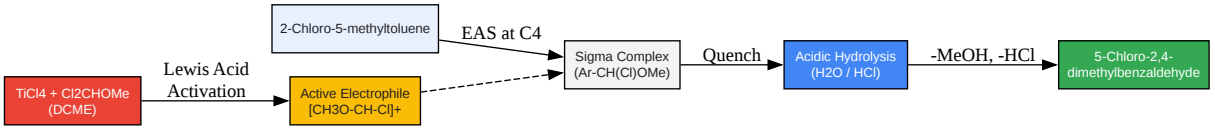
- Position 4: Para to the C1-methyl and ortho to the C5-methyl. This position is electronically activated by both alkyl groups and is sterically accessible.

The Solution: Rieche Formylation

While the Vilsmeier-Haack reaction is common, it often fails or suffers low yields with deactivated or sterically crowded arenes due to the bulk of the iminium salt intermediate.[1] We utilize the Rieche Formylation ($TiCl_4$ / Dichloromethyl methyl ether), which generates a highly reactive oxocarbenium ion species.[1] This method guarantees high yields and exclusive regioselectivity for the C4 position due to the compact nature of the electrophile and the strong Lewis acid catalysis.

Reaction Pathway & Mechanism[1][2]

The reaction proceeds via the generation of an electrophilic species from dichloromethyl methyl ether (DCME) and Titanium(IV) chloride.



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Figure 1: Mechanistic pathway of the Rieche formylation. The $TiCl_4$ activates DCME to form the reactive electrophile, which attacks the most accessible activated position (C4).[1]

Safety & Hazard Control (Critical)

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Hazard Class	Compound	Risk Description	Control Measure
Carcinogen	DCME (Dichloromethyl methyl ether)	Potent alkylating agent; suspected human carcinogen.	Handle strictly in a fume hood. Use double nitrile gloves. Quench all glassware with ammonium hydroxide before cleaning.
Corrosive	$TiCl_4$ (Titanium Tetrachloride)	Reacts violently with moisture to release HCl gas.	Syringe transfer only. Ensure glassware is flame-dried and under inert atmosphere (N_2/Ar).
Irritant	2-Chloro-5-methyltoluene	Skin and eye irritant.	Standard PPE.[2]

Experimental Protocol

Materials & Stoichiometry[4]

Component	Role	Equiv.	MW (g/mol)	Quantity (Example)
2-Chloro-5-methyltoluene	Substrate	1.0	140.61	14.06 g (100 mmol)
Dichloromethyl methyl ether (DCME)	Formylating Agent	1.2	114.96	13.80 g (120 mmol)
Titanium(IV) Chloride ($TiCl_4$)	Lewis Acid Catalyst	2.2	189.68	41.73 g (220 mmol)
Dichloromethane (DCM)	Solvent	-	-	150 mL (Dry)

Step-by-Step Procedure

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Phase A: Setup and Reagent Addition

- Apparatus: Equip a 500 mL three-necked round-bottom flask with a magnetic stir bar, a pressure-equalizing addition funnel, a nitrogen inlet, and a thermometer. Flame-dry the apparatus under a stream of nitrogen.
- Solvation: Charge the flask with 2-chloro-5-methyltoluene (14.06 g) and anhydrous DCM (100 mL). Cool the solution to 0 °C using an ice/water bath.
- Catalyst Addition: Transfer $TiCl_4$ (24 mL / 41.7 g) into the addition funnel under nitrogen. Add the $TiCl_4$ dropwise to the stirred substrate solution over 20 minutes.
  - Observation: The solution will likely darken (yellow/orange to dark red) due to the formation of the charge-transfer complex. Ensure internal temperature remains < 5 °C.
- Electrophile Addition: Add DCME (13.8 g) dropwise over 30 minutes.
  - Critical Control: Control the addition rate to prevent a runaway exotherm. Evolution of HCl gas may be observed (vent to a scrubber).

Phase B: Reaction and Aging[1]

- Warm-up: After addition is complete, allow the reaction to stir at 0 °C for 15 minutes.
- Room Temperature Stir: Remove the ice bath and allow the mixture to warm to room temperature (20–25 °C). Stir for 2–3 hours.
  - In-Process Control (IPC): Monitor by TLC (Hexane/EtOAc 9:1).[3] The starting material spot (high Rf) should disappear, replaced by a more polar aldehyde spot.[1]

Phase C: Quench and Hydrolysis[1]

- Quench: Cool the mixture back to 0 °C. Carefully pour the reaction mixture onto 200 g of crushed ice in a 1 L beaker with vigorous stirring.
  - Note: This step is exothermic and releases HCl. Perform in a hood.
- Hydrolysis: Stir the biphasic mixture for 30 minutes to ensure complete hydrolysis of the intermediate acetal/chloride species to the aldehyde.

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Phase D: Workup and Purification

- Extraction: Separate the organic layer.[2][3][4][5][6] Extract the aqueous layer with DCM (2 x 50 mL).[4]
- Washing: Combine organic layers and wash successively with:
  - 50 mL Water[1]
  - 50 mL Saturated $NaHCO_3$ (to neutralize acid traces)
  - 50 mL Brine
- Drying: Dry over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure (rotary evaporator).
- Purification: The crude residue is typically a yellow oil or low-melting solid.
  - Distillation: High vacuum distillation (bp approx. 110–120 °C at 5 mmHg) is recommended for high purity.
  - Recrystallization:[2][6] If solid, recrystallize from Hexane/Ethanol.[1]

Validation & Analytical Data

To ensure the protocol was successful, verify the product using the following "Self-Validating" markers.

Regiochemistry Verification (NMR)

The key to confirming the formyl group is at Position 4 (and not 6) lies in the ^1H NMR splitting patterns and NOE (Nuclear Overhauser Effect) experiments if necessary.

- ^1H NMR (400 MHz, $CDCl_3$):
  - δ 10.2 ppm (s, 1H): Aldehyde proton (-CHO). Distinctive singlet.
  - δ 7.6–7.8 ppm (s, 1H): Aromatic proton at C6.[1] This proton is isolated (singlet) because positions 1 and 5 are substituted.

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- δ 7.2 ppm (s, 1H): Aromatic proton at C3.[1] Also a singlet (para to C6, but meta coupling is weak).[1]
- δ 2.6 ppm (s, 3H): Methyl at C5 (deshielded by ortho-carbonyl).
- δ 2.4 ppm (s, 3H): Methyl at C1.[1]

- Interpretation: The presence of two aromatic singlets strongly supports the 1,2,4,5-substitution pattern.[1] If substitution occurred at C6, the remaining protons at C3 and C4 would be ortho to each other, showing a doublet coupling (J ~8 Hz).[1] The observation of singlets confirms the C4-formylation.

Physical Properties[6][8]

- Appearance: White to pale yellow crystalline solid or oil.
- Yield: Expected range 75–85%.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Incomplete hydrolysis of the acetal intermediate.	Increase stirring time during the ice-water quench step (Step 8). Ensure the aqueous phase is acidic.
Polymerization/Tar	Reaction temperature too high during $TiCl_4$ addition.	Strictly maintain T < 5 °C during addition. $TiCl_4$ is aggressive.
Wrong Isomer	Unlikely with Rieche, but possible if starting material is impure.[1]	Check the purity of 2-chloro-5-methyltoluene by GC-MS before starting.

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